

In-Depth Technical Guide to 4-tert-Butylanisole (CAS 5396-38-3)

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Compound of Interest

Compound Name: 4-tert-Butylanisole

Cat. No.: B1294814

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-tert-butylanisole** (CAS 5396-38-3), a substituted aromatic ether. It details the compound's chemical and physical properties, provides an established synthesis protocol, and discusses its known applications. While direct involvement in specific biological signaling or metabolic pathways has not been extensively documented in publicly available literature, this guide explores the general reactivity and potential metabolic fate of this class of compounds. The information is presented to support researchers and professionals in organic synthesis, materials science, and early-stage drug discovery.

Chemical and Physical Properties

4-tert-Butylanisole, also known as 1-(tert-butyl)-4-methoxybenzene, is a clear, colorless to slightly yellow liquid.^[1] Its core structure consists of a benzene ring substituted with a tert-butyl group and a methoxy group at the para position. A comprehensive summary of its chemical and physical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of **4-tert-Butylanisole**

Property	Value	Reference(s)
CAS Number	5396-38-3	[2]
Molecular Formula	C ₁₁ H ₁₆ O	[2]
Molecular Weight	164.24 g/mol	
Appearance	Clear colorless to slightly yellow liquid	[1]
Melting Point	18 °C	[1]
Boiling Point	220.3 °C at 760 mmHg	[1]
Density	0.938 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.503	[3]
Flash Point	88.2 °C	[1]
Solubility	Information not widely available, expected to be soluble in organic solvents.	
LogP	2.99270	[1]

Synonyms: 1-(tert-butyl)-4-methoxybenzene, p-tert-Butylanisole, 4-Methoxy-tert-butylbenzene, 4-tert-Butylphenyl methyl ether.[2]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-tert-butylanisole**.

- ¹H NMR Spectrum:** The proton NMR spectrum is expected to show characteristic signals for the tert-butyl protons (a singlet), the methoxy protons (a singlet), and the aromatic protons (a pair of doublets).
- ¹³C NMR Spectrum:** The carbon NMR will display distinct peaks for the carbons of the tert-butyl group, the methoxy group, and the aromatic ring.

- **Infrared (IR) Spectrum:** The IR spectrum will exhibit characteristic absorption bands for C-H stretching of the alkyl and aromatic groups, C-O stretching of the ether linkage, and aromatic C=C bending.
- **Mass Spectrum (MS):** The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Synthesis of 4-tert-Butylanisole

A common and effective method for the synthesis of **4-tert-butylanisole** is the Williamson ether synthesis, starting from 4-tert-butylphenol.

Experimental Protocol: Williamson Ether Synthesis

This protocol is based on a literature procedure.

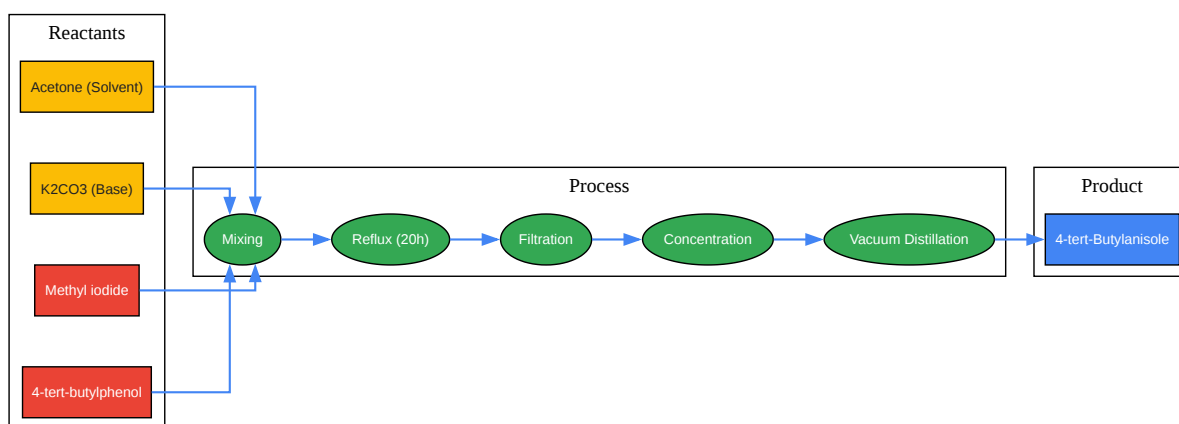
Materials:

- 4-tert-butylphenol (15.0 g)
- Acetone (100 ml)
- Methyl iodide (37.5 ml)
- Potassium carbonate (83.0 g)
- Diethyl ether

Procedure:

- Dissolve 15.0 g of 4-tert-butylphenol in 100 ml of acetone in a round-bottom flask.
- Add 37.5 ml of methyl iodide and 83.0 g of potassium carbonate to the solution.
- Heat the reaction mixture at reflux for 20 hours.
- After cooling, filter the reaction mixture to remove the solid potassium carbonate.
- Concentrate the filtrate under reduced pressure.

- Add diethyl ether to the residue to precipitate any remaining insoluble materials and filter again.
- Concentrate the filtrate under reduced pressure.
- Purify the resulting residue by vacuum distillation to obtain **4-tert-butylanisole** (yield: 15.5 g).



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Diagram 1: Williamson Ether Synthesis Workflow for **4-tert-Butylanisole**.

Applications

The primary application of **4-tert-butylanisole** is in organic synthesis.

- **Reactant in Nucleophilic Substitution:** It is utilized as a reactant in the nucleophilic substitution of para-substituted phenol ethers, often in the presence of a hypervalent iodine compound.^[4]

- **Intermediate in Chemical Synthesis:** It serves as an intermediate in the production of other chemical compounds.[1]
- **Fragrance Ingredient:** Due to its sweet, floral odor, it is used as a fragrance ingredient in perfumes, cosmetics, and personal care products.[1]
- **Solvent:** It finds application as a solvent in industrial processes for paints, coatings, adhesives, and cleaning formulations.[1]

While it is listed as a chemical for active pharmaceutical ingredients, specific examples of its use as a direct precursor in drug synthesis are not readily available in the literature.

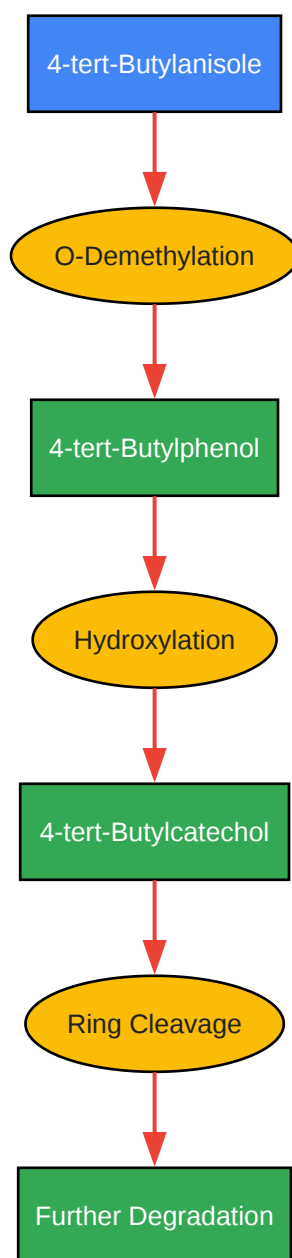
Biological Activity and Toxicology

The toxicological properties of **4-tert-butylanisole** have not been fully investigated.[5] No acute toxicity information is available for this product.[5] There is no information available regarding its mutagenic, reproductive, or developmental effects.[5]

It is important to note that related compounds, such as butylated hydroxyanisole (BHA), which has a similar structure but with an additional hydroxyl group, are known for their antioxidant properties. However, it cannot be assumed that **4-tert-butylanisole** exhibits the same biological activities.

Potential Metabolic & Degradation Pathways

There is no specific information on the metabolic or signaling pathways of **4-tert-butylanisole** in the reviewed literature. However, based on the metabolism of similar alkylphenols, a hypothetical degradation pathway can be proposed. For instance, the degradation of 4-tert-butylphenol by certain bacteria proceeds via a meta-cleavage pathway.[6] A potential initial step in the metabolism of **4-tert-butylanisole** could involve O-demethylation to form 4-tert-butylphenol, which could then undergo further degradation.



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Diagram 2: Hypothetical Degradation Pathway of **4-tert-Butylanisole**.

Conclusion

4-tert-Butylanisole is a well-characterized compound with established synthesis routes and applications primarily in the fields of organic synthesis and materials science. While its direct role in drug development and biological systems is not well-documented, its structural similarity to other biologically active molecules suggests potential for future investigation. This guide

provides a foundational understanding of its properties and synthesis to aid researchers in their work with this compound. Further studies are warranted to fully elucidate its toxicological profile and explore its potential biological activities.

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References

- 1. 5396-38-3 4-Tert-Butylanisole Chemical Manufacturer, 5396-38-3 4-Tert-Butylanisole Chemical Supplier at Best Price [zhiwechemtech.com]
- 2. 4-tert-Butylanisole | lookchem [lookchem.com]
- 3. 4-TERT-BUTYLANISOLE|5396-38-3 - MOLBASE Encyclopedia [m.molbase.com]
- 4. 4-TERT-BUTYLANISOLE | 5396-38-3 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. Isolation and Characterization of 4-tert-Butylphenol-Utilizing Sphingobium fuliginis Strains from Phragmites australis Rhizosphere Sediment - PMC [pmc.ncbi.nlm.nih.gov]
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